

AC-24,055: A Technical Guide to Solubility and Formulation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AC-24,055

Cat. No.: B1666484

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Abstract

AC-24,055, chemically identified as 4'-(3,3-dimethyl-1-triazeno)acetanilide, is a synthetic compound primarily recognized for its potent insect antifeedant properties. This technical guide provides a comprehensive overview of the available data on the solubility and formulation of **AC-24,055**. Due to the limited publicly available quantitative data, this document combines established information with well-founded estimations based on its known formulation as a wettable powder. This guide aims to serve as a valuable resource for researchers and professionals involved in the development and application of **AC-24,055** and similar compounds.

Chemical Properties

A summary of the key chemical properties of **AC-24,055** is presented in the table below.

Property	Value	Source
Chemical Name	4'-(3,3-dimethyl-1-triazeno)acetanilide	N/A
Synonyms	N-(4-(3,3-Dimethyl-1-triazen-1-yl)phenyl)acetamide, American Cyanamid 24,055	N/A
Molecular Formula	C ₁₀ H ₁₄ N ₄ O	N/A
Molecular Weight	206.24 g/mol	N/A
Appearance	Solid (predicted)	N/A

Solubility Profile

Precise quantitative solubility data for **AC-24,055** is not readily available in public literature. However, its formulation as a 25% wettable powder strongly indicates low aqueous solubility. The following table provides a qualitative and estimated solubility profile.

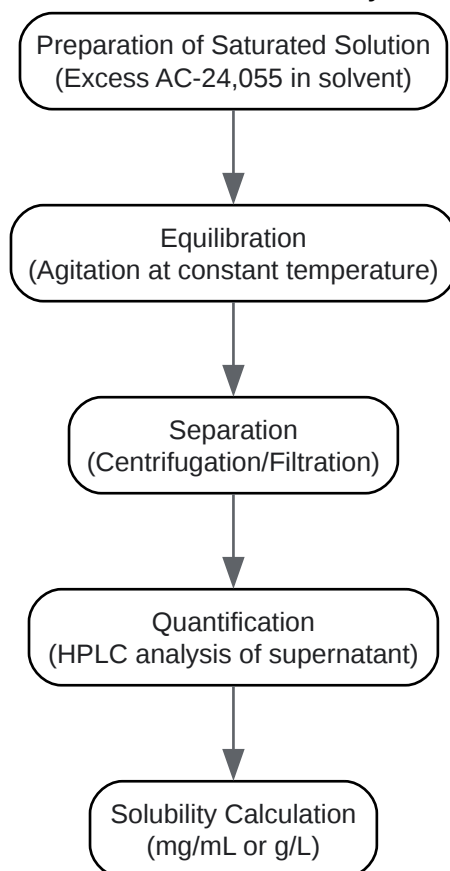
Solvent	Solubility	Remarks
Water	Very low (estimated)	The use in a wettable powder formulation suggests poor solubility in water.
Organic Solvents	Likely soluble	Specific data is unavailable, but compounds of similar structure often exhibit solubility in common organic solvents like acetone, ethanol, and dimethyl sulfoxide (DMSO).

Experimental Protocol for Solubility Determination (Hypothetical)

A standard protocol to determine the solubility of **AC-24,055** would involve the following steps:

- Preparation of Saturated Solutions: Add an excess amount of **AC-24,055** to a known volume of the desired solvent (e.g., water, ethanol, acetone) in a sealed container.
- Equilibration: Agitate the mixture at a constant temperature (e.g., 25 °C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separation of Undissolved Solid: Centrifuge or filter the suspension to separate the saturated solution from the excess solid.
- Quantification: Analyze the concentration of **AC-24,055** in the clear supernatant using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- Calculation: Express the solubility in terms of mass per unit volume (e.g., mg/mL or g/L).

Experimental Workflow for Solubility Determination



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Workflow for determining the solubility of **AC-24,055**.

Formulation as a Wettable Powder

AC-24,055 has been primarily used in a 25% wettable powder (WP) formulation.^[1] Wettable powders are dry formulations designed to be suspended in water for spray applications, particularly suitable for water-insoluble active ingredients.

Typical Composition of a 25% Wettable Powder Formulation

The following table outlines a representative composition for a 25% wettable powder formulation of **AC-24,055**, based on common industry practices.

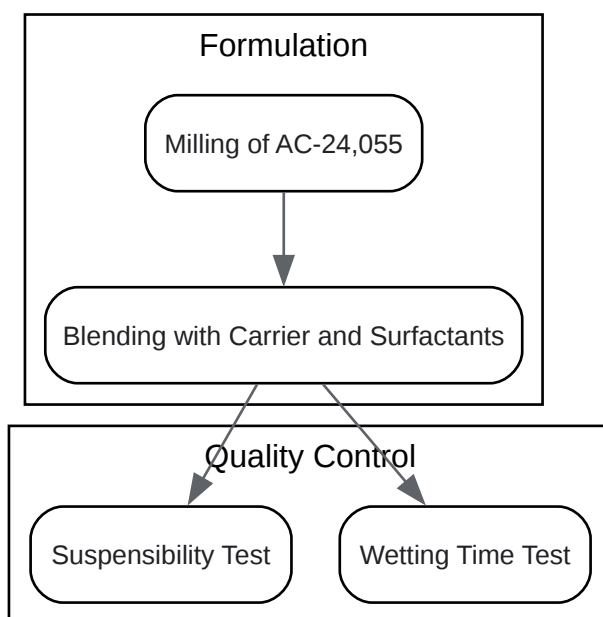
Component	Percentage (%)	Function
AC-24,055 (Active Ingredient)	25	Insect antifeedant
Inert Carrier (e.g., Kaolin clay, Silica)	65-70	Diluent and carrier for the active ingredient
Wetting Agent (e.g., Sodium lauryl sulfate)	2-5	Reduces surface tension and allows the powder to mix with water
Dispersing Agent (e.g., Lignosulfonates)	3-5	Prevents agglomeration and maintains a stable suspension of particles in water

Experimental Protocol for Wettable Powder Formulation and Evaluation

- Milling and Blending:** The active ingredient (**AC-24,055**) is first finely milled to a specific particle size. It is then blended with the inert carrier, wetting agent, and dispersing agent in precise proportions to achieve a homogenous powder.
- Suspensibility Test:**

- A known amount of the wettable powder is added to a standard volume of water in a graduated cylinder.
- The cylinder is inverted a set number of times to ensure thorough mixing.
- The suspension is allowed to stand for a defined period (e.g., 30 minutes).
- The top and bottom fractions of the suspension are sampled and their active ingredient content is determined.
- Suspensibility is calculated as the percentage of the active ingredient that remains suspended.
- Wetting Time Test:
 - A weighed amount of the wettable powder is carefully dropped onto the surface of a beaker of water.
 - The time taken for the powder to become completely wet and sink is recorded.

Wettable Powder Formulation and Evaluation Workflow



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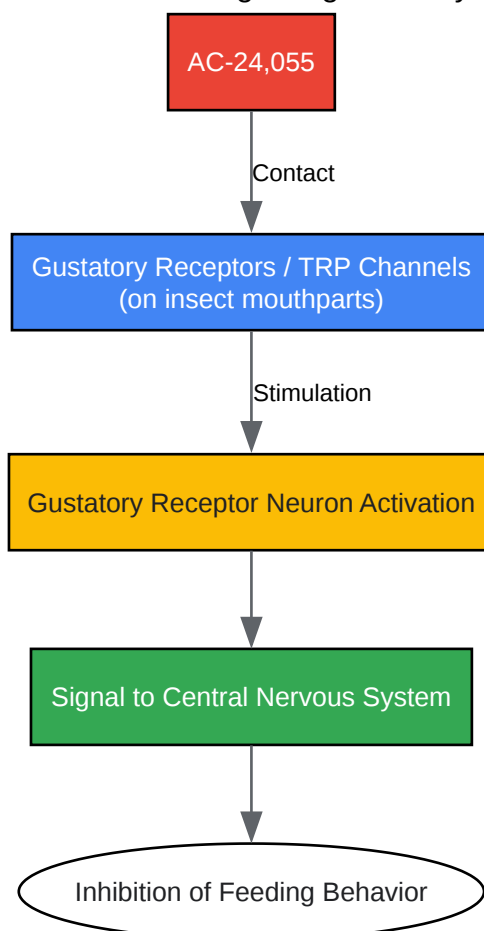
Process for formulating and evaluating a wettable powder.

Mechanism of Action: Insect Antifeedant

AC-24,055 functions as an insect antifeedant, deterring insects from feeding on treated plants. The primary mechanism of action is believed to involve the insect's gustatory (taste) system.

Upon contact with **AC-24,055**, specialized gustatory receptor neurons (GRNs) on the insect's mouthparts are stimulated. This stimulation sends a negative signal to the insect's central nervous system, overriding the positive feeding signals from phagostimulants (e.g., sugars). This leads to the cessation of feeding. Some triazene insecticides have been suggested to act on transient receptor potential (TRP) channels, which could be an additional or alternative mechanism for the observed antifeedant effect. Furthermore, some studies suggest that **AC-24,055** may inhibit digestive enzymes in certain insect larvae.^[2]

Hypothesized Antifeedant Signaling Pathway of AC-24,055



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Proposed mechanism of feeding deterrence by **AC-24,055**.

Conclusion

AC-24,055 is a potent insect antifeedant whose physicochemical properties, particularly its low aqueous solubility, have dictated its formulation as a wettable powder. While specific quantitative data on its solubility remains limited in the public domain, this guide provides a comprehensive overview based on available information and established principles of formulation science. The proposed mechanism of action centers on the disruption of the insect's gustatory sense, leading to feeding inhibition. Further research to quantify the solubility of **AC-24,055** in a range of solvents and to elucidate the precise molecular targets within the insect's sensory and digestive systems would be highly valuable for the future development and application of this and other related compounds.

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References

- 1. pomerix.com [pomerix.com]
- 2. medchemexpress.com [medchemexpress.com]
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